

An In-Depth Technical Guide to 3-(Phenoxymethyl)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(Phenoxymethyl)benzaldehyde

CAS No.: 104508-27-2

Cat. No.: B010939

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Abstract

This technical guide provides a comprehensive overview of **3-(phenoxymethyl)benzaldehyde** (CAS No. 104508-27-2), a key organic intermediate. The document delineates its discovery and historical context, focusing on its emergence as a valuable building block in medicinal chemistry. Detailed synthetic methodologies are presented, emphasizing the mechanistic rationale behind established protocols. A thorough physicochemical characterization is provided, supported by tabulated data. Furthermore, the guide explores the principal applications of this compound, particularly its role in the development of novel therapeutic agents. This document is intended for researchers, chemists, and professionals in the field of drug discovery and development, offering both foundational knowledge and practical, field-proven insights.

Introduction and Structural Disambiguation

3-(Phenoxymethyl)benzaldehyde is an aromatic aldehyde characterized by a phenoxymethyl substituent at the meta-position of the benzaldehyde ring. Its structure integrates three key functional components: a terminal aldehyde group, a central benzene ring, and a

phenoxymethyl ether moiety. This unique combination makes it a versatile precursor in multi-step organic syntheses.

A critical point of clarification is the distinction between **3-(phenoxymethyl)benzaldehyde** and its structural isomer, 3-phenoxybenzaldehyde. The former contains a methylene (-CH₂) bridge linking the ether oxygen to the benzaldehyde ring, while the latter features a direct ether linkage. This seemingly minor difference significantly alters the molecule's spatial conformation, reactivity, and, consequently, its applications.

- **3-(Phenoxymethyl)benzaldehyde**: CAS 104508-27-2[1][2][3]
- 3-Phenoxybenzaldehyde: CAS 39515-51-0

The presence of the flexible methylene spacer in **3-(phenoxymethyl)benzaldehyde** provides greater conformational freedom, a property often exploited in the design of ligands that must adapt to the binding pockets of biological targets. While 3-phenoxybenzaldehyde is a well-known, high-volume intermediate for pyrethroid insecticides, **3-(phenoxymethyl)benzaldehyde** has carved its niche primarily in the realm of medicinal chemistry and drug discovery.

Historical Context and Discovery

The scientific journey of **3-(phenoxymethyl)benzaldehyde** is intrinsically linked to the search for novel anti-inflammatory agents. Its synthesis and application were notably detailed in a 1987 publication in the Journal of Medicinal Chemistry by Musser et al.[1][4][5]. This seminal work described a series of "Substituted Arylmethyl Phenyl Ethers" as potent inhibitors of the 5-lipoxygenase (5-LO) enzyme and antagonists of leukotriene receptors.

The 5-LO pathway is a critical cascade in the inflammatory response, responsible for the production of leukotrienes, which are potent mediators of inflammation and allergic reactions. The research by Musser and his team aimed to develop compounds that could modulate this pathway, offering a new therapeutic strategy for conditions like asthma and other inflammatory disorders. **3-(Phenoxymethyl)benzaldehyde** was synthesized as a key intermediate—a foundational scaffold upon which further molecular complexity was built to optimize biological activity against the 5-LO target. Its "discovery," therefore, is not that of an isolated molecule but of its enabling role in a significant drug discovery program.

Synthesis Methodologies

The most efficient and widely cited synthesis of **3-(phenoxymethyl)benzaldehyde** is a two-step process commencing from 3-cyanobenzyl bromide. This pathway leverages two cornerstone reactions in organic chemistry: the Williamson ether synthesis and the partial reduction of a nitrile.

Overall Synthetic Pathway

Caption: Two-step synthesis of **3-(Phenoxymethyl)benzaldehyde**.

Step 1: Williamson Ether Synthesis of 3-(Phenoxymethyl)benzonitrile

Causality and Experimental Rationale: The Williamson ether synthesis is the method of choice for forming the crucial C-O-C ether linkage.^{[6][7][8]} It is a robust and high-yielding S_N2 reaction.^{[6][7]}

- **Nucleophile Generation:** Phenol is deprotonated by a strong, non-nucleophilic base to form the potent phenoxide nucleophile. Sodium hydride (NaH) is ideal for this purpose as it irreversibly deprotonates the alcohol, and the only byproduct, hydrogen gas, simply evolves from the reaction mixture.
- **Electrophile:** 3-Cyanobenzyl bromide serves as an excellent electrophile. It is a primary benzylic halide, which is highly reactive towards S_N2 displacement due to the stabilized transition state and minimal steric hindrance.
- **Solvent:** Anhydrous polar aprotic solvents like tetrahydrofuran (THF) or dimethylformamide (DMF) are used to solvate the cation (Na⁺) while leaving the phenoxide nucleophile highly reactive.^[8]

Experimental Protocol:

- To a flame-dried, three-necked flask under a nitrogen atmosphere, add anhydrous tetrahydrofuran (THF).

- Add sodium hydride (NaH, 60% dispersion in mineral oil, 1.1 equivalents) to the THF and cool the suspension to 0 °C.
- Slowly add a solution of phenol (1.0 equivalent) in anhydrous THF to the NaH suspension. Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 30 minutes until hydrogen evolution ceases.
- Add a solution of 3-cyanobenzyl bromide (1.05 equivalents) in anhydrous THF dropwise to the sodium phenoxide solution.
- Heat the reaction mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction to room temperature and cautiously quench with water.
- Extract the product with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure to yield crude 3-(phoxymethyl)benzonitrile. The product can be purified by column chromatography if necessary.

Step 2: DIBAL-H Reduction to 3-(Phoxymethyl)benzaldehyde

Causality and Experimental Rationale: The selective reduction of a nitrile to an aldehyde requires a reagent that can deliver a single hydride equivalent and form a stable intermediate that resists further reduction.

- Reducing Agent: Diisobutylaluminium hydride (DIBAL-H) is the premier reagent for this transformation.^{[9][10][11][12][13]} Its bulky nature and Lewis acidic aluminum center allow it to coordinate to the nitrile nitrogen. This is followed by an intramolecular hydride transfer, forming a stable imine-alane complex.
- Temperature Control: This complex is stable only at low temperatures (typically -78 °C).^{[9][12]} If the temperature is allowed to rise before quenching, a second hydride addition can occur, leading to the over-reduction product (the primary amine). Therefore, strict temperature control is paramount for success.

- Workup: The reaction is quenched at low temperature, and the imine-alane complex is subsequently hydrolyzed during an aqueous workup to liberate the desired aldehyde.[13]

Experimental Protocol:

- In a flame-dried, multi-necked flask under a nitrogen atmosphere, dissolve 3-(phenoxymethyl)benzonitrile (1.0 equivalent) in anhydrous toluene.
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Add DIBAL-H (1.0 M solution in toluene or hexanes, 1.2-1.5 equivalents) dropwise via a syringe or addition funnel, ensuring the internal temperature remains below -70 °C.[10]
- Stir the mixture at -78 °C for 2-3 hours. Monitor the reaction by TLC until the starting nitrile is consumed.
- Quench the reaction at -78 °C by the slow, dropwise addition of methanol.
- Allow the mixture to warm to room temperature. Add a saturated aqueous solution of Rochelle's salt (potassium sodium tartrate) and stir vigorously for several hours until two clear layers form. This chelates the aluminum salts and facilitates the workup.[9]
- Separate the layers and extract the aqueous phase with ethyl acetate or toluene.
- Combine the organic layers, wash with brine, dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- Purify the resulting crude oil by flash column chromatography (silica gel, eluting with a hexane/ethyl acetate gradient) to afford **3-(phenoxymethyl)benzaldehyde** as the final product.[9]

Physicochemical and Spectroscopic Characterization

Accurate characterization is essential for confirming the identity and purity of the synthesized compound. The following table summarizes the key properties of **3-(phenoxymethyl)benzaldehyde**.

Property	Value	Source(s)
CAS Number	104508-27-2	[1][3]
Molecular Formula	C ₁₄ H ₁₂ O ₂	[1][2]
Molecular Weight	212.24 g/mol	[1][2]
Physical Form	Liquid	
Purity	>95% (Typical)	
InChI Key	KZUJGQAFTCDBKA-UHFFFAOYSA-N	[3]
Primary Hazards	Irritant	[2]

Spectroscopic Data Interpretation

- ¹H NMR Spectroscopy: The proton NMR spectrum is highly diagnostic. Key expected signals include:
 - A singlet for the aldehyde proton (-CHO) around δ 9.9-10.1 ppm.
 - A singlet for the two methylene protons (-CH₂-) of the benzyl group around δ 5.1-5.3 ppm.
 - A complex multiplet pattern between δ 6.9-7.9 ppm corresponding to the 9 aromatic protons from the two benzene rings.
- ¹³C NMR Spectroscopy: The carbon NMR spectrum will show characteristic peaks for:
 - The aldehyde carbonyl carbon around δ 192 ppm.
 - The methylene carbon around δ 70 ppm.
 - A series of peaks in the aromatic region (δ 115-160 ppm).
- Infrared (IR) Spectroscopy: The IR spectrum provides clear evidence of the key functional groups:

- A strong, sharp absorption band for the aldehyde C=O stretch, typically around 1700-1705 cm^{-1} .^[14]
- Two characteristic, weaker C-H stretching bands for the aldehyde proton (a Fermi doublet) around 2720 cm^{-1} and 2820 cm^{-1} .^[14]
- A strong C-O-C ether stretching band around 1240 cm^{-1} .
- Multiple bands corresponding to aromatic C=C stretching (1500-1600 cm^{-1}) and aromatic C-H stretching ($>3000 \text{ cm}^{-1}$).^[14]

Applications in Medicinal Chemistry and Drug Development

The primary application of **3-(phenoxymethyl)benzaldehyde** is as a versatile intermediate in the synthesis of biologically active molecules, particularly in the context of anti-inflammatory and metabolic disease research.

Inhibition of the 5-Lipoxygenase (5-LO) Pathway

As established by Musser et al., the **3-(phenoxymethyl)benzaldehyde** scaffold is a core component of a class of potent 5-LO inhibitors.^{[4][5]} In these drug candidates, the aldehyde group serves as a chemical handle for further elaboration, typically through reactions like reductive amination or Wittig-type olefination, to attach other pharmacophoric elements.

Caption: Role of the scaffold in a drug discovery workflow.

The phenoxymethyl group in these molecules often acts as a lipophilic domain that interacts with hydrophobic pockets within the target enzyme. The flexibility of the methylene linker allows this group to adopt an optimal orientation for binding, highlighting the causal link between the molecule's specific structure and its biological function.

Conclusion

3-(Phenoxymethyl)benzaldehyde is a specialized but significant chemical intermediate whose history and application are firmly rooted in medicinal chemistry. Its rational, multi-step synthesis from readily available starting materials showcases classic, reliable organic transformations.

While structurally similar to the commodity chemical 3-phenoxybenzaldehyde, its unique methylene-spaced architecture imparts distinct conformational properties that have been expertly leveraged in the design of targeted enzyme inhibitors. For researchers in drug development, **3-(phenoxymethyl)benzaldehyde** represents a validated and valuable scaffold for building novel therapeutics, particularly in the ongoing effort to combat inflammatory diseases.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-(Phenoxymethyl)benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b010939/docs#an-in-depth-technical-guide-to-3-phenoxymethyl-benzaldehyde>]

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